

A Comparative Guide to the C13 NMR Characterization of Ethynyl-Substituted Morpholines

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Compound of Interest

Compound Name: 2-Ethynylmorpholine

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For researchers, scientists, and drug development professionals engaged in the synthesis and characterization of novel chemical entities, the precise elucidation of molecular structure is paramount. Ethynyl-substituted morpholines represent a significant class of compounds, with the morpholine moiety being a ubiquitous scaffold in medicinal chemistry due to its favorable physicochemical properties, and the ethynyl group serving as a versatile handle for further chemical modifications, such as click chemistry.

This guide provides an in-depth technical comparison of the Carbon-13 Nuclear Magnetic Resonance (C13 NMR) characterization of ethynyl-substituted morpholines with other key analytical techniques. It is designed to move beyond a simple recitation of data, offering insights into the causality behind experimental choices and fostering a self-validating approach to structural confirmation.

The Central Role of C13 NMR in Structural Elucidation

C13 NMR spectroscopy is an indispensable tool for determining the carbon framework of an organic molecule. Unlike proton (H1) NMR, which reveals the hydrogen environments, C13 NMR directly probes the carbon skeleton, providing unambiguous information on the number of non-equivalent carbons and their electronic environments. For a molecule like N-ethynylmorpholine, C13 NMR, in conjunction with techniques like Distortionless Enhancement by Polarization Transfer (DEPT), allows for the definitive assignment of each carbon atom.

Predicted C13 NMR Spectral Data for N-Ethynylmorpholine

While a definitive, published spectrum for the parent N-ethynylmorpholine is not readily available, we can predict the expected chemical shifts based on extensive data from N-substituted morpholines and terminal alkynes.^{[1][2]} These predictions serve as a robust baseline for researchers working with novel derivatives.

Carbon Atom	Predicted Chemical Shift (δ , ppm)	DEPT-135	DEPT-90	Rationale
C2/C6 (O-CH ₂)	65-70	Negative	No Signal	Adjacent to the electronegative oxygen atom, these carbons are deshielded. As methylene (CH ₂) groups, they appear as negative signals in DEPT-135 and are absent in DEPT-90. [3]
C3/C5 (N-CH ₂)	45-50	Negative	No Signal	Adjacent to the nitrogen atom, these carbons are also deshielded, but to a lesser extent than the O-CH ₂ carbons. These methylene (CH ₂) groups show negative signals in DEPT-135 and are absent in DEPT-90. [4]
C7 (N-C $\equiv$)	75-85	No Signal	No Signal	This is a quaternary carbon, directly attached to the nitrogen and the triple bond. Quaternary

carbons do not show signals in DEPT experiments. Its chemical shift is influenced by the nitrogen and the sp-hybridized carbon.

C8 ($\equiv$ C-H)

70-80

Positive

Positive

This terminal alkyne carbon is a methine (CH) group, and therefore appears as a positive signal in both DEPT-135 and DEPT-90 experiments.[\[2\]](#)
[\[5\]](#)[\[6\]](#)

Experimental Protocol for C13 NMR and DEPT Analysis

A self-validating protocol is crucial for obtaining high-quality, reproducible NMR data. The following procedure is recommended for the analysis of ethynyl-substituted morpholines.

1. Sample Preparation:

- Dissolve 10-20 mg of the purified ethynyl-substituted morpholine derivative in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ensure the sample is free of particulate matter by filtering if necessary.

2. Instrument Setup (Typical 400 MHz Spectrometer):

- Tune and match the ^{13}C probe.
- Lock the spectrometer to the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.

3. Standard ^{13}C NMR Acquisition:

- Acquire a standard proton-decoupled ^{13}C NMR spectrum. This provides the chemical shifts of all carbon atoms.
- Typical parameters:
 - Pulse angle: $30\text{-}45^\circ$
 - Acquisition time: 1-2 seconds
 - Relaxation delay: 2-5 seconds
 - Number of scans: 1024 or higher, depending on sample concentration.

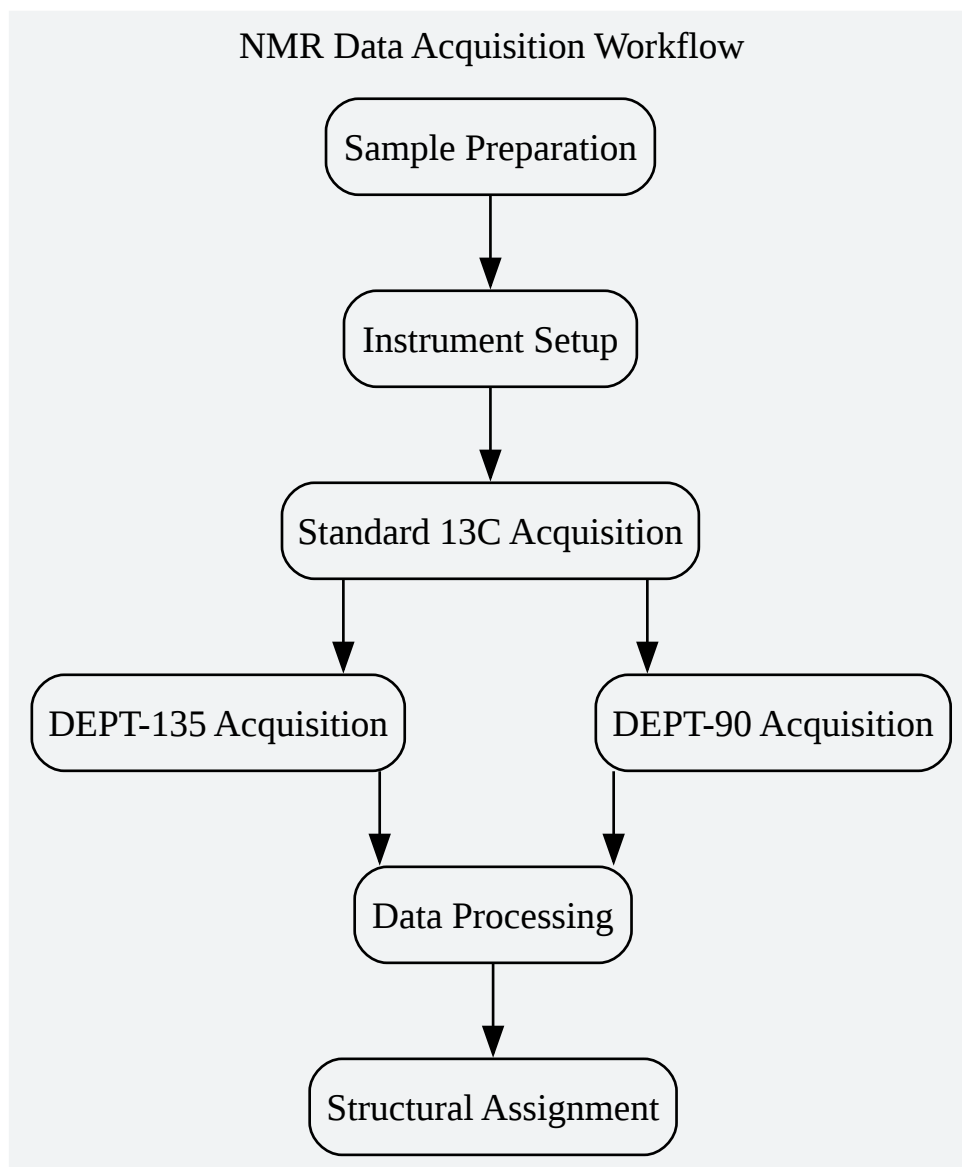
4. DEPT-135 and DEPT-90 Experiments:

- Following the standard ^{13}C spectrum, acquire DEPT-135 and DEPT-90 spectra. These experiments are essential for differentiating between CH, CH_2 , and CH_3 groups.[\[5\]](#)[\[6\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- The DEPT-90 experiment will selectively show only the CH (methine) carbons as positive signals.
- The DEPT-135 experiment will show CH and CH_3 (methyl) carbons as positive signals and CH_2 (methylene) carbons as negative signals.

5. Data Processing and Analysis:

- Apply Fourier transformation, phase correction, and baseline correction to all spectra.
- Reference the spectra using the solvent peak (e.g., CDCl_3 at 77.16 ppm).

- Correlate the peaks in the standard ^{13}C spectrum with the information from the DEPT spectra to assign each carbon.



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Caption: Workflow for C^{13} NMR and DEPT spectral acquisition.

Comparative Analysis with Alternative Techniques

While C^{13} NMR is powerful, a comprehensive characterization relies on the convergence of data from multiple analytical methods.

Proton (H1) NMR Spectroscopy

H1 NMR provides complementary information about the proton environments in the molecule. For an ethynyl-substituted morpholine, one would expect to see distinct signals for the protons on the morpholine ring and a characteristic signal for the terminal alkyne proton. The coupling patterns between adjacent protons can help confirm the connectivity.[\[15\]](#)

Proton Environment	Expected Chemical Shift (δ , ppm)	Multiplicity
O-CH ₂ protons	3.6-3.8	Triplet-like
N-CH ₂ protons	2.7-2.9	Triplet-like
$\equiv$ C-H proton	2.0-3.0	Singlet

Infrared (IR) Spectroscopy

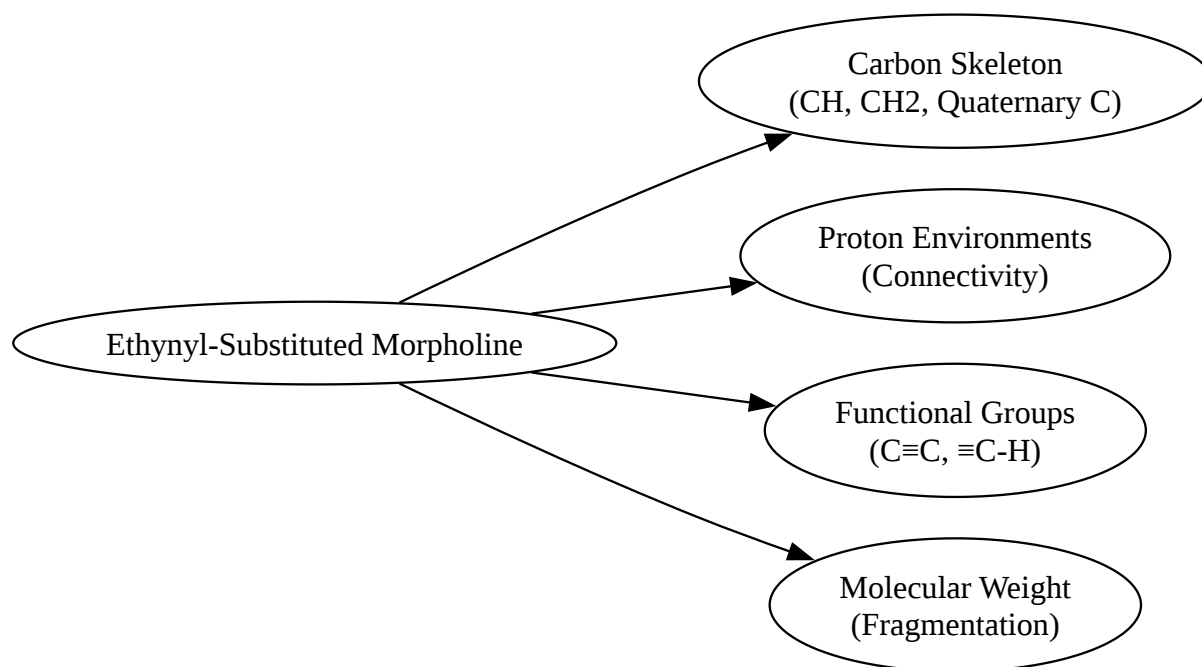
IR spectroscopy is particularly useful for identifying the presence of the terminal alkyne functionality.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **C $\equiv$ C Stretch:** A weak to medium, sharp absorption band is expected in the range of 2100-2140 cm⁻¹.
- **$\equiv$ C-H Stretch:** A strong, sharp absorption band should appear around 3300 cm⁻¹.[\[16\]](#)

The presence of both of these bands is a strong indicator of a terminal alkyne.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the compound and information about its fragmentation pattern, which can further confirm the structure.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) For N-ethynylmorpholine (C₆H₉NO), the expected exact mass would be approximately 111.0684 g/mol. High-resolution mass spectrometry (HRMS) can confirm the elemental composition.



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Caption: Complementary analytical techniques for structural elucidation.

Conclusion

The characterization of ethynyl-substituted morpholines is most robustly achieved through a multi-technique approach, with C13 NMR at its core. The combination of a standard proton-decoupled 13C NMR spectrum with DEPT-90 and DEPT-135 experiments provides an unambiguous assignment of the carbon framework. When this data is corroborated by H1 NMR, IR spectroscopy, and mass spectrometry, researchers can have a high degree of confidence in the structural integrity of their synthesized compounds. This guide provides the foundational knowledge and experimental framework for achieving such comprehensive and self-validating characterization.

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